

Application Note: Preparing IMR-1A Stock Solution with DMSO

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Compound of Interest

Compound Name: IMR-1A

Cat. No.: B10789427

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **IMR-1A** using Dimethyl Sulfoxide (DMSO). **IMR-1A** is the acid metabolite of IMR-1 and a potent inhibitor of the Notch signaling pathway, with an IC₅₀ of 0.5 µM.[1][2][3] IMR-1 and its more potent metabolite, **IMR-1A**, function by disrupting the recruitment of Mastermind-like 1 (Maml1) to the Notch transcriptional activation complex on chromatin.[4][5] This prevents the transcription of Notch target genes, such as Hes-1 and Hey-L.[4][6] Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results. This guide outlines the necessary materials, a step-by-step experimental protocol, and proper storage conditions.

Quantitative Data Summary

The following table summarizes the key chemical and biological properties of **IMR-1A** and its parent compound, IMR-1.

Property	IMR-1A	IMR-1
Molecular Weight	325.36 g/mol [2][3]	353.41 g/mol [7]
CAS Number	331862-41-0[2][3]	310456-65-6[7]
Mechanism of Action	Notch Inhibitor[1][2]	Inhibits Maml1 recruitment to the Notch Ternary Complex (NTC)[5][8]
IC50 (Notch)	0.5 μ M[1][2][3]	26 μ M[5][7]
Solubility in DMSO	6 mg/mL (18.44 mM)[2]	70 mg/mL (198.07 mM)[7]
Appearance	Powder	Crystalline solid

Experimental Protocol: Preparation of 10 mM IMR-1A Stock Solution

This protocol provides instructions for preparing a 10 mM stock solution of **IMR-1A** in DMSO.

2.1 Materials and Equipment

- **IMR-1A** powder (CAS: 331862-41-0)
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat
- Analytical balance
- Calibrated micropipettes and sterile tips
- Sterile, amber, or light-protecting microcentrifuge tubes
- Vortex mixer
- Optional: Water bath or heat block (37°C)

2.2 Stock Solution Calculation

To prepare a 10 mM stock solution, the required mass of **IMR-1A** must be calculated. The molecular weight of **IMR-1A** is 325.36 g/mol .

Formula: $\text{Mass (mg)} = \text{Desired Concentration (mol/L)} \times \text{Desired Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$

Example Calculation for 1 mL of 10 mM Stock:

- $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 325.36 \text{ g/mol} \times 1000 \text{ mg/g}$
- $\text{Mass (mg)} = 3.254 \text{ mg}$

2.3 Procedure

- Safety First: Put on all required PPE before handling the chemical and solvent.
- Equilibration: Allow the **IMR-1A** powder and DMSO to equilibrate to room temperature before opening to prevent moisture condensation. Using fresh DMSO is recommended as absorbed moisture can reduce solubility.[\[2\]](#)[\[7\]](#)
- Weighing: Carefully weigh out the calculated mass (e.g., 3.254 mg) of **IMR-1A** powder and place it into a sterile microcentrifuge tube.
- Solubilization: Add the corresponding volume of DMSO (e.g., 1 mL) to the tube containing the **IMR-1A** powder.
- Dissolution: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. If dissolution is slow, the solution can be gently warmed to 37°C and sonicated in an ultrasonic bath for a short period.[\[3\]](#)
- Aliquotting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes.[\[1\]](#)[\[2\]](#)

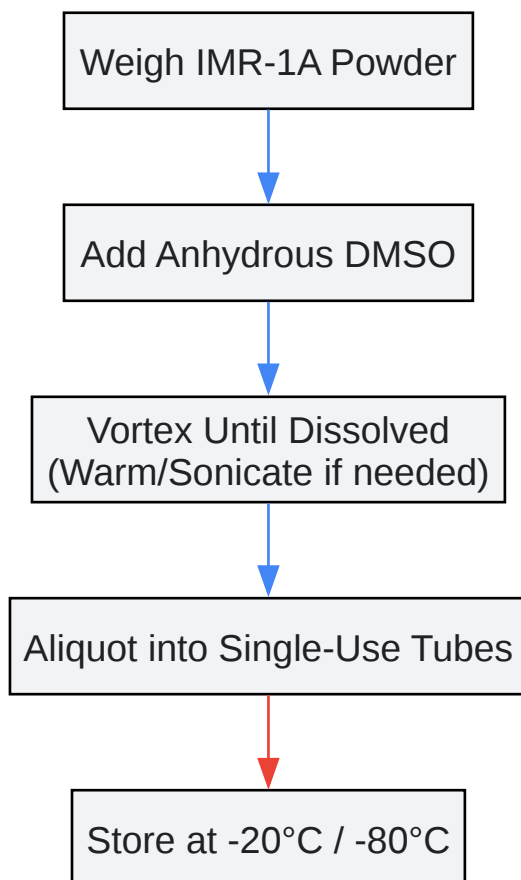
2.4 Storage and Stability

Proper storage is crucial for maintaining the activity of the **IMR-1A** stock solution.

- Short-term storage (up to 1 month): Store aliquots at -20°C.[2]
- Long-term storage (up to 1 year): For maximum stability, store aliquots at -80°C.[1][2]

Visualized Workflows and Pathways

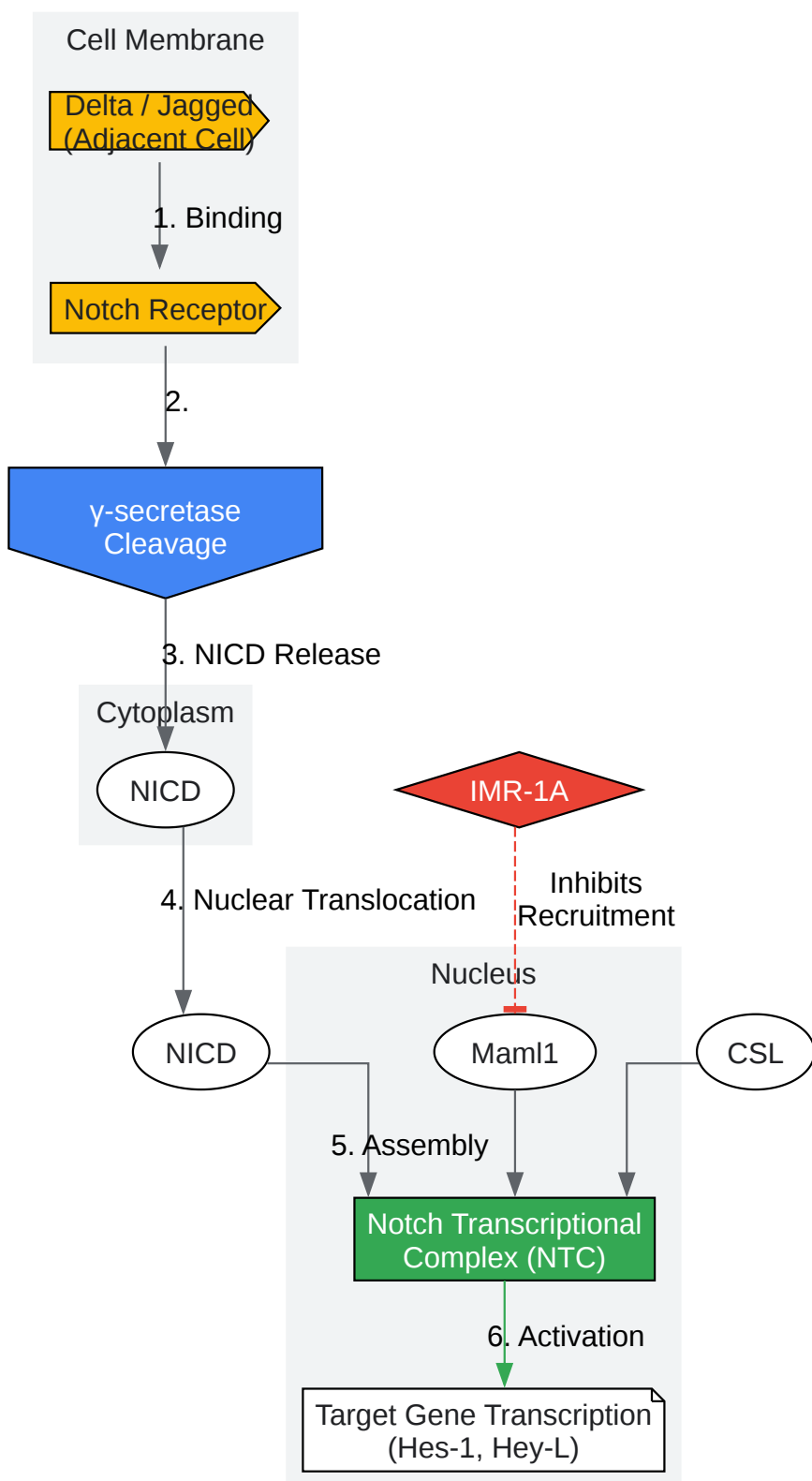
3.1 Experimental Workflow: **IMR-1A** Stock Solution Preparation



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Workflow for preparing **IMR-1A** stock solution.

3.2 Signaling Pathway: **IMR-1A** Inhibition of Notch Signaling



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IMR-1A inhibits the Notch pathway by blocking Maml1 recruitment.

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